

2,4-Dibromo-6-fluoroaniline CAS number 141474-37-5 properties

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Compound of Interest

Compound Name: 2,4-Dibromo-6-fluoroaniline

Cat. No.: B133207

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An In-depth Technical Guide to **2,4-Dibromo-6-fluoroaniline** (CAS No. 141474-37-5)

Introduction: A Key Building Block in Modern Synthesis

2,4-Dibromo-6-fluoroaniline is a halogenated aromatic amine that serves as a highly versatile intermediate in organic synthesis.^[1] Its unique substitution pattern—featuring two bromine atoms and a fluorine atom on an aniline core—imparts specific electronic properties and reactivity, making it a valuable precursor in the development of complex molecules, particularly within the pharmaceutical and agrochemical sectors.^[1] The strategic placement of halogen atoms can significantly influence a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets, a cornerstone principle in modern drug design.^{[2][3][4][5]} This guide provides a comprehensive technical overview of its properties, synthesis, analysis, and safe handling for researchers and drug development professionals.

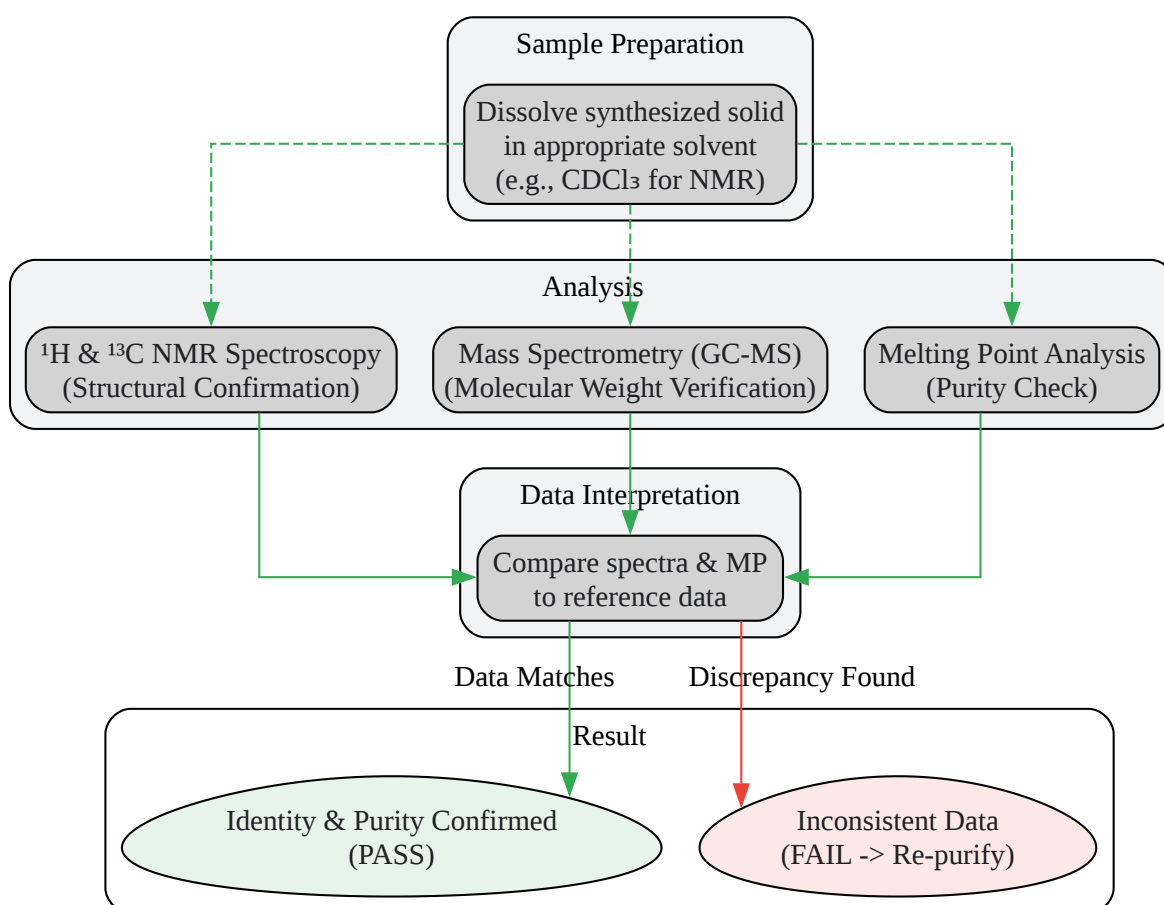
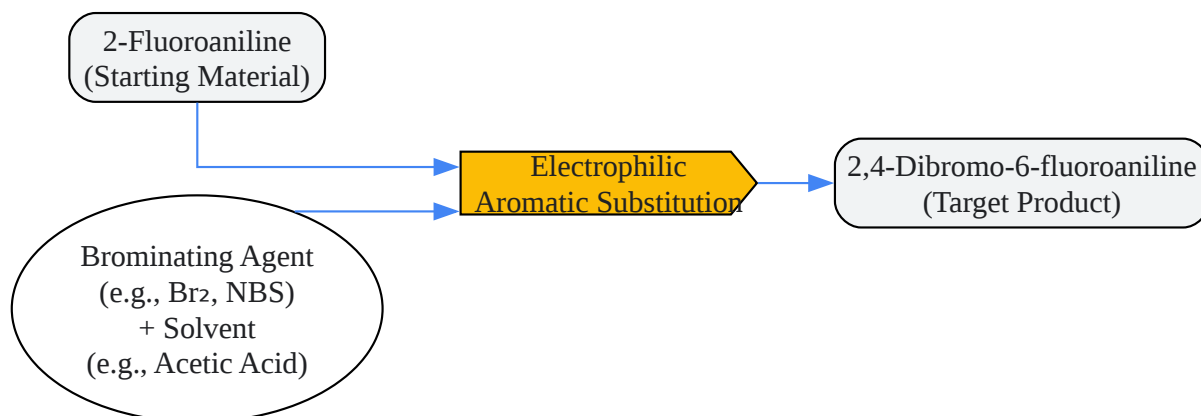
Physicochemical and Structural Properties

The identity and purity of a chemical intermediate are paramount. The fundamental properties of **2,4-Dibromo-6-fluoroaniline** are summarized below. These data are critical for reaction planning, purification, and analytical characterization.

Table 1: Core Properties of **2,4-Dibromo-6-fluoroaniline**

Property	Value	Source(s)
CAS Number	141474-37-5	[6][7][8]
Molecular Formula	C ₆ H ₄ Br ₂ FN	[1][7][8]
Molecular Weight	268.91 g/mol	[7][8]
Appearance	White to off-white crystals or powder	[9]
Melting Point	62 - 64 °C	[6][8]
IUPAC Name	2,4-dibromo-6-fluoroaniline	[7]
Synonyms	2,4-Dibromo-6-fluorobenzenamine, 4,6-Dibromo-2-fluorophenylamine	[1][7][8]
InChI Key	YJLXEKFYZIBUPJ-UHFFFAOYSA-N	[1][7][8]

| SMILES | NC1=C(F)C=C(Br)C=C1Br |[1][8] |



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